

4'-nitroacetophenone semicarbazone CAS number and safety data

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Compound of Interest

Compound Name: 4'-Nitroacetophenone
semicarbazone

Cat. No.: B2621554

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4'-Nitroacetophenone Semicarbazone: A Technical Overview

CAS Number: 52376-81-5^[1]

This technical guide provides a comprehensive overview of **4'-nitroacetophenone semicarbazone**, including its chemical identity, safety data pertaining to its precursor, a representative synthesis protocol, and a discussion of the potential biological activities of semicarbazones. This document is intended for researchers, scientists, and professionals in the field of drug development.

Safety Data

A specific Safety Data Sheet (SDS) for **4'-nitroacetophenone semicarbazone** is not readily available in public databases. Therefore, the following safety information for the precursor, 4'-nitroacetophenone (CAS: 100-19-6), is provided for reference. It is crucial to handle the starting materials for the synthesis with appropriate care and to assume that the product may have similar or different hazards.

Physicochemical Properties of 4'-Nitroacetophenone

Property	Value
Molecular Formula	C ₈ H ₇ NO ₃
Molecular Weight	165.15 g/mol
Appearance	Yellow solid/crystals
Melting Point	75-78 °C
Boiling Point	202 °C

GHS Hazard Information for 4'-Nitroacetophenone

Hazard Class	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity - single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

Note: This information is for the precursor, 4'-nitroacetophenone, and the hazards of **4'-nitroacetophenone semicarbazone** may differ.

Precautionary Statements for 4'-Nitroacetophenone

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols

A detailed, peer-reviewed synthesis protocol specifically for **4'-nitroacetophenone semicarbazone** is not readily available. However, the synthesis of semicarbazones is a standard organic reaction involving the condensation of a ketone or aldehyde with semicarbazide.^{[2][3]} The following is a representative protocol based on general procedures for this type of reaction.

Representative Synthesis of 4'-Nitroacetophenone Semicarbazone

Materials:

- 4'-Nitroacetophenone
- Semicarbazide hydrochloride
- Sodium acetate

- Ethanol
- Water

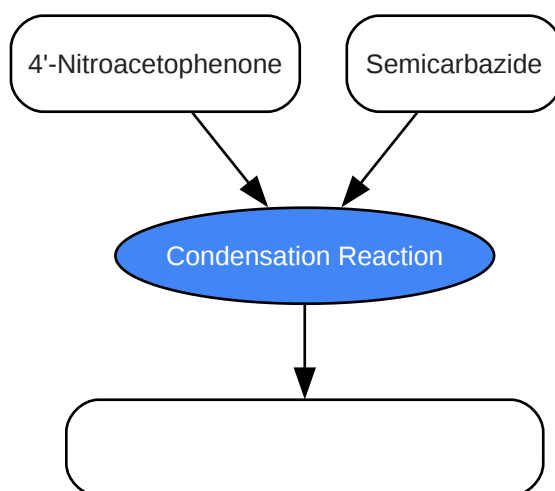
Procedure:

- Dissolve 4'-nitroacetophenone in ethanol in a round-bottom flask.
- In a separate beaker, prepare an aqueous solution of semicarbazide hydrochloride and sodium acetate.
- Add the semicarbazide solution to the ethanolic solution of 4'-nitroacetophenone.
- The reaction mixture is typically heated under reflux for a period of 1-2 hours.
- The progress of the reaction can be monitored by thin-layer chromatography.
- Upon completion of the reaction, the mixture is cooled, and the precipitated product is collected by filtration.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture.

Diagrams

Synthesis Workflow

The following diagram illustrates the general synthetic pathway for the formation of a semicarbazone from an acetophenone derivative.

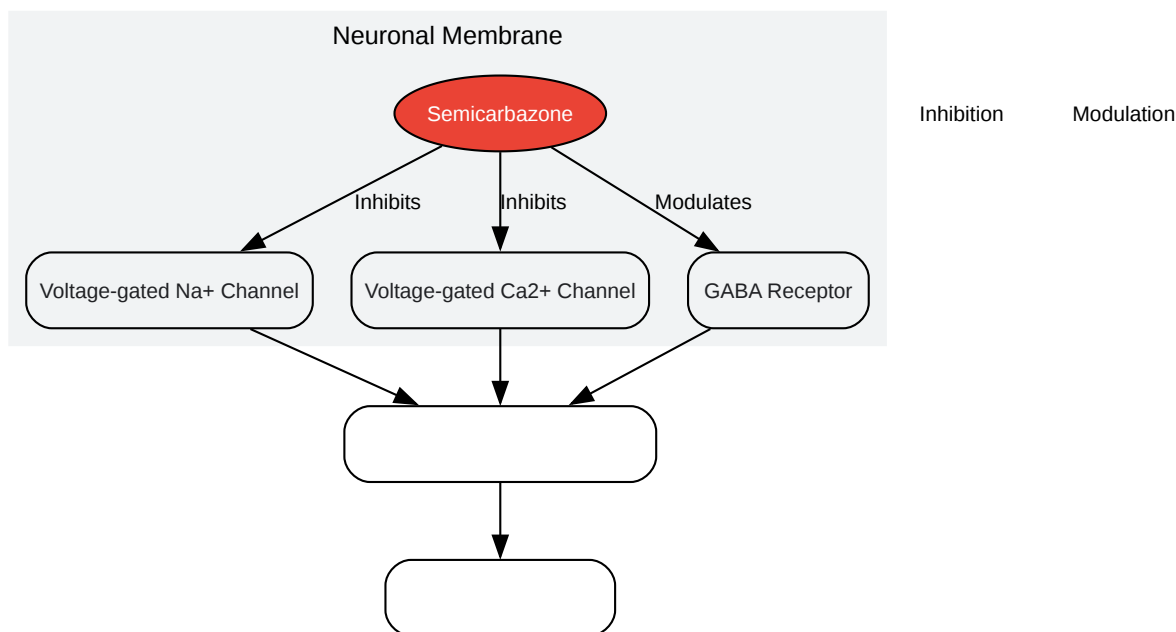


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Caption: General synthesis of **4'-nitroacetophenone semicarbazone**.

Plausible Mechanism of Biological Activity

While the specific mechanism of action for **4'-nitroacetophenone semicarbazone** has not been elucidated, semicarbazones are known to exert their biological effects through various mechanisms. One proposed mechanism is the chelation of essential metal ions, while another involves the modulation of ion channels.^{[2][3][4]} The following diagram presents a hypothetical mechanism of action for the anticonvulsant activity of a semicarbazone.



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Caption: Hypothetical mechanism for semicarbazone anticonvulsant activity.

Biological Activity of Semicarbazones

Semicarbazones are a class of compounds that have garnered significant interest in medicinal chemistry due to their wide range of biological activities.^[5] These activities are often attributed to their ability to chelate metal ions or interact with biological macromolecules.^{[2][3]}

Reported biological activities for various semicarbazone derivatives include:

- Antimicrobial activity: Semicarbazones have shown efficacy against various bacterial and fungal strains.^{[6][7][8][9]}
- Anticonvulsant activity: Certain aryl semicarbazones have been identified as potent anticonvulsant agents, with a proposed mechanism involving the inhibition of voltage-gated sodium and calcium channels and modulation of the GABAergic system.^[4]

- Antiviral and anticancer activity: Some semicarbazones and their related thiosemicarbazones have demonstrated antiviral and anticancer properties, which are often linked to their ability to bind to copper or iron within cells.[2][3]

It is important to note that the biological activity of a specific semicarbazone is highly dependent on its chemical structure. The presence of the nitro group on the phenyl ring of **4'-nitroacetophenone semicarbazone** may influence its biological properties. Further research is required to determine the specific biological activities and mechanism of action of this particular compound.

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